2,4-Dimethylphenyl isothiocyanate molecular weight

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Compound of Interest

Compound Name:	*2,4-Dimethylphenyl isothiocyanate*
CAS No.:	*39842-01-8*
Cat. No.:	*B1295444*

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An In-Depth Technical Guide to **2,4-Dimethylphenyl Isothiocyanate**: Properties, Synthesis, and Applications

Introduction

Isothiocyanates (ITCs) are a fascinating class of organosulfur compounds characterized by the R−N=C=S functional group. Found naturally in cruciferous vegetables like broccoli and wasabi, they are responsible for the pungent flavors of these plants[1]. Beyond their culinary significance, ITCs have garnered substantial attention from the scientific community for their diverse biological activities, including anti-inflammatory, antimicrobial, and anticancer properties[1][2][3].

This guide focuses on a specific synthetic member of this family: **2,4-Dimethylphenyl Isothiocyanate**. As a fine chemical intermediate, this compound serves as a versatile building block in organic synthesis, particularly in the development of novel therapeutic agents and agrochemicals. Its unique molecular structure, featuring a reactive isothiocyanate group appended to a dimethyl-substituted benzene ring, allows for a wide range of chemical transformations. This document provides a comprehensive overview of its core properties, with

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a special emphasis on its molecular weight, alongside validated methods for its synthesis, characterization, and safe handling, tailored for professionals in research and drug development.

Core Physicochemical & Structural Properties

The foundational characteristics of a chemical compound dictate its behavior and potential applications. For **2,4-Dimethylphenyl Isothiocyanate**, these properties are well-defined, providing the basis for its use in precise chemical synthesis.

Molecular Weight and Formula

The molecular weight is a critical parameter, fundamental to stoichiometric calculations in synthesis and for analytical characterization. The molecular formula of **2,4-Dimethylphenyl Isothiocyanate** is C_9H_9NS[4][5][6].

The molecular weight is calculated by summing the atomic weights of its constituent atoms (9 Carbons, 9 Hydrogens, 1 Nitrogen, 1 Sulfur). Based on IUPAC atomic weights, the molecular weight is typically cited as 163.24 g/mol [4][5][7]. For high-resolution mass spectrometry applications, the more precise monoisotopic mass of 163.239 is used[6][8]. This distinction is crucial for accurate mass determination in complex sample matrices, confirming the elemental composition of the molecule.

Quantitative Data Summary

The key quantitative properties of **2,4-Dimethylphenyl Isothiocyanate** are summarized in the table below for easy reference.

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Property	Value	Source(s)
Molecular Weight	163.24 g/mol (Average) 163.239 g/mol (Monoisotopic)	[4][5][7] [6][8]
Molecular Formula	C_9H_9NS	[4][5][6]
CAS Number	39842-01-8	[4][6]
Melting Point	25-29 °C	[9]
Boiling Point	263 °C	[9]
Flash Point	116 °C	
InChI Key	HOHSBFCSOARUBF-UHFFFAOYSA-N	[5][6]

Synthesis and Mechanistic Insight

The synthesis of aryl isothiocyanates is a well-established field in organic chemistry. While historically toxic reagents like thiophosgene were used, modern methods offer safer and more efficient pathways[1]. A prevalent and robust strategy involves a one-pot, two-step reaction starting from the corresponding primary amine, 2,4-dimethylaniline[10][11].

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **2,4-Dimethylphenyl Isothiocyanate** from 2,4-dimethylaniline.

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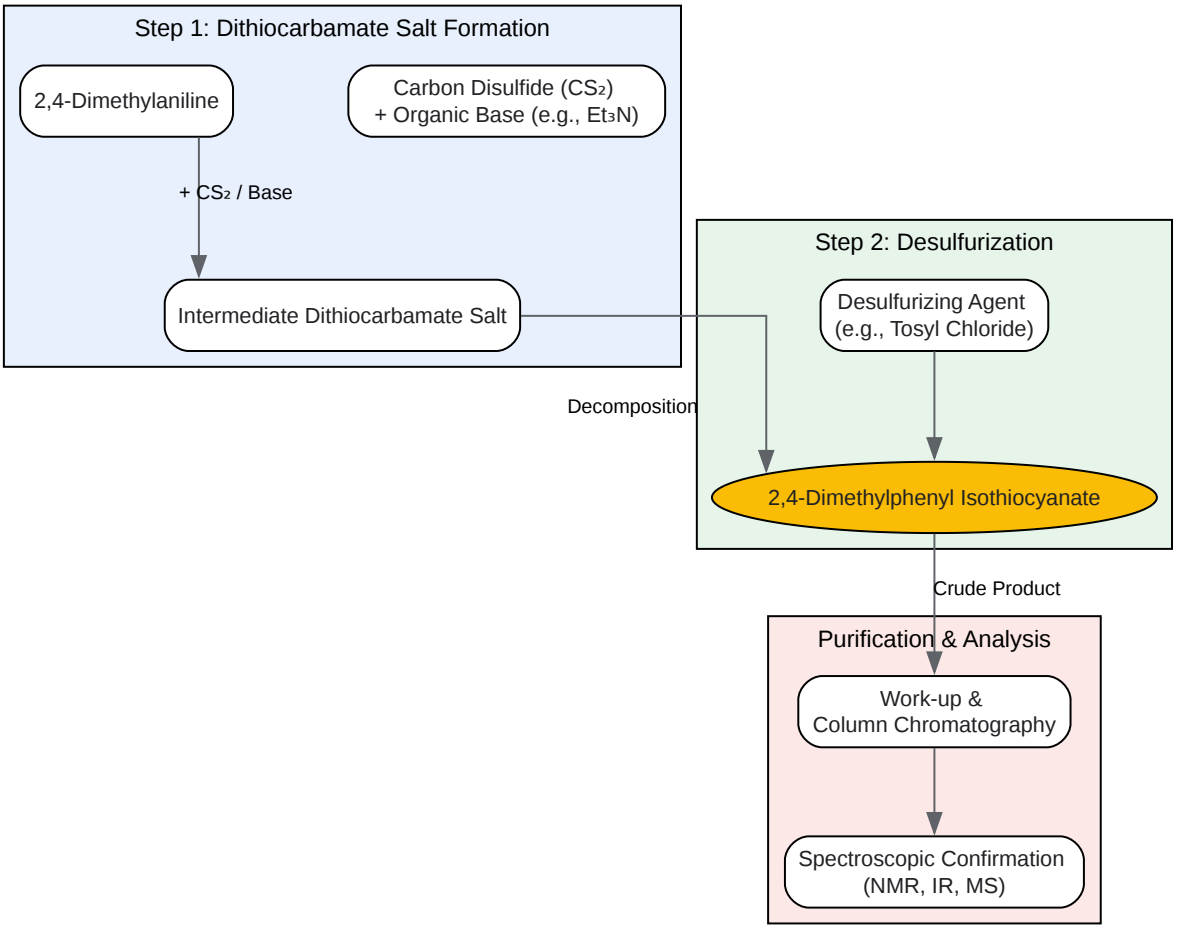

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Caption: General workflow for synthesizing **2,4-Dimethylphenyl Isothiocyanate**.

Detailed Experimental Protocol

This protocol describes a common method for preparing aryl isothiocyanates. The choice of a desulfurizing agent like tosyl chloride is a key experimental decision, as it avoids the high toxicity associated with reagents like thiophosgene[1][11].

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Objective: To synthesize **2,4-Dimethylphenyl Isothiocyanate** from 2,4-dimethylaniline.

Materials:

- 2,4-dimethylaniline
- Carbon disulfide (CS_2)
- Triethylamine (Et_3N) or another suitable organic base
- Tosyl Chloride (TsCl) or other desulfurizing agent[11]
- Dichloromethane (DCM) or other suitable solvent
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane/Ethyl Acetate solvent system

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, dissolve 2,4-dimethylaniline (1.0 eq) and triethylamine (2.2 eq) in anhydrous DCM.
- Dithiocarbamate Formation: Cool the solution to 0 °C in an ice bath. Add carbon disulfide (1.1 eq) dropwise via the dropping funnel over 20 minutes. The rationale for slow, cooled addition is to control the exothermic reaction and prevent the formation of byproducts.
- In-Situ Salt Formation: Allow the reaction mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 2 hours. This ensures the complete formation of the intermediate triethylammonium dithiocarbamate salt.

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- Desulfurization: Cool the mixture back to 0 °C. Add a solution of tosyl chloride (1.1 eq) in anhydrous DCM dropwise. The tosyl chloride acts as an efficient desulfurizing agent, mediating the decomposition of the dithiocarbamate salt to the final isothiocyanate product[11].

- Reaction Completion: Stir the reaction at room temperature overnight, monitoring progress by Thin Layer Chromatography (TLC).

- Work-up: Quench the reaction by adding water. Separate the organic layer. Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine. The wash steps are critical to remove unreacted reagents and acidic byproducts.

- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the resulting crude oil using flash column chromatography on silica gel, typically with a hexane/ethyl acetate gradient. This step is self-validating, as it isolates the pure product from starting materials and byproducts.

- Characterization: Confirm the identity and purity of the isolated product using spectroscopic methods (see Section 3). The final yield should be calculated based on the weight of the pure product.

Spectroscopic Characterization

To ensure the integrity of the synthesized compound, a triad of spectroscopic techniques is employed. Each method provides a unique piece of structural information, and together they confirm the identity and purity of **2,4-Dimethylphenyl Isothiocyanate**.

- Mass Spectrometry (MS): This is the most direct technique for confirming the molecular weight. In an electron ionization mass spectrum (EI-MS), the molecular ion peak (M^+) would be observed at an m/z value corresponding to the molecular weight, approximately 163.2[6]. High-resolution mass spectrometry (HRMS) can further confirm the elemental formula C_9H_9NS.

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups. The most telling feature in the IR spectrum of **2,4-Dimethylphenyl Isothiocyanate** is a very strong,

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broad absorption band typically appearing around 2000-2200 cm^{-1}. This band is characteristic of the asymmetric stretch of the isothiocyanate (-N=C=S) functional group[6][8].

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Provides information about the hydrogen atoms in the molecule. The spectrum for this compound would show distinct signals for the three aromatic protons on the benzene ring and two sharp singlets for the two non-equivalent methyl (CH_3) groups[12].
  - ^{13}C NMR: Shows the different types of carbon atoms. The spectrum would reveal signals for the aromatic carbons, the two methyl carbons, and a characteristic signal for the carbon atom in the -N=C=S group, typically in the 130-140 ppm range[12].

Applications in Research and Drug Development

The utility of **2,4-Dimethylphenyl Isothiocyanate** stems from the high reactivity of the isothiocyanate moiety, which readily undergoes nucleophilic addition reactions. This makes it a valuable electrophilic partner in the synthesis of more complex molecules.

- Synthesis of Bioactive Molecules: It serves as a key precursor for creating compounds with potential therapeutic value. Its reaction with primary or secondary amines yields substituted thioureas, a scaffold present in many pharmacologically active agents.
- Pharmaceutical and Agrochemical Intermediate: Like its isomers, **2,4-Dimethylphenyl Isothiocyanate** is an important intermediate in the pharmaceutical and agrochemical industries. The broader class of isothiocyanates is known to exhibit potent antimicrobial, anti-inflammatory, and anticancer activities, making derivatives of this compound attractive targets for drug discovery programs[2][3].
- Proteomics Research: Isothiocyanates can be used as chemical probes in proteomics for labeling proteins and studying protein-ligand interactions[10].

Safety, Handling, and Storage

As a reactive chemical, **2,4-Dimethylphenyl Isothiocyanate** requires careful handling to ensure personnel safety. All information should be verified by consulting the latest Safety Data

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Sheet (SDS) from the supplier[13][14].

Hazard Summary

The compound is associated with multiple hazards. The following table summarizes key H- and P-statements.

Hazard Class	H-Statement	P-Statement (Examples)
Acute Toxicity	H301: Toxic if swallowed.[15]	P264: Wash skin thoroughly after handling.[13] P270: Do not eat, drink or smoke when using this product.[13]
Skin Irritation	H315: Causes skin irritation.[13][15]	P280: Wear protective gloves/protective clothing/eye protection.[13]
Eye Irritation	H319: Causes serious eye irritation.[13][15]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]
Respiratory Sensitization	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[15]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[13] P304+P340: IF INHALED: Remove person to fresh air.[13]

Safe Handling Protocol

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to ensure adequate ventilation and avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles[13].

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- Dispensing: As a low-melting solid or liquid, it should be dispensed carefully, avoiding skin and eye contact.
- Spill Response: In case of a small spill, absorb with an inert material (e.g., vermiculite, sand), collect in a sealed container, and dispose of as hazardous waste[13].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials[13]. Recommended storage is often at 2-8°C under an inert atmosphere like argon.

Conclusion

2,4-Dimethylphenyl Isothiocyanate is more than just a chemical with a defined molecular weight of 163.24 g/mol . It is a highly functionalized and versatile building block with significant potential in medicinal chemistry and materials science. A thorough understanding of its physicochemical properties, combined with robust synthesis and characterization protocols, enables researchers to harness its reactivity safely and effectively. Adherence to stringent safety protocols is paramount to mitigating the risks associated with its handling, ensuring its continued value in the advancement of chemical and biomedical research.

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